

An In-depth Technical Guide to Sulfacarbamide: Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: Sulfacarbamide

Cat. No.: B1682644

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Abstract

Sulfacarbamide, also known as sulfanilylurea, is a sulfonamide derivative that has historically been utilized for its antibacterial properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. It is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development. The document summarizes key quantitative data in structured tables, outlines detailed experimental methodologies for relevant assays, and includes visualizations of its mechanism of action and a potential synthetic pathway to facilitate a deeper understanding of this compound.

Chemical Identity and Physicochemical Properties

Sulfacarbamide is a synthetic organic compound belonging to the sulfonamide class of drugs. Its chemical structure consists of a sulfonylurea group attached to an aminophenyl group.^[1]

Table 1: Chemical Identifiers of **Sulfacarbamide**

Identifier	Value
IUPAC Name	(4-aminophenyl)sulfonylurea[2]
Synonyms	1-Sulfanilylurea, N-Sulfanilylcarbamide, Sulfaurea, Urosulfan[2][3]
CAS Number	547-44-4[3]
Molecular Formula	C ₇ H ₉ N ₃ O ₃ S
Molecular Weight	215.23 g/mol
InChI Key	WVAKABMNNMCDK-UHFFFAOYSA-N
SMILES	<chem>C1=CC(=CC=C1N)S(=O)(=O)NC(=O)N</chem>

Table 2: Physicochemical Properties of **Sulfacarbamide**

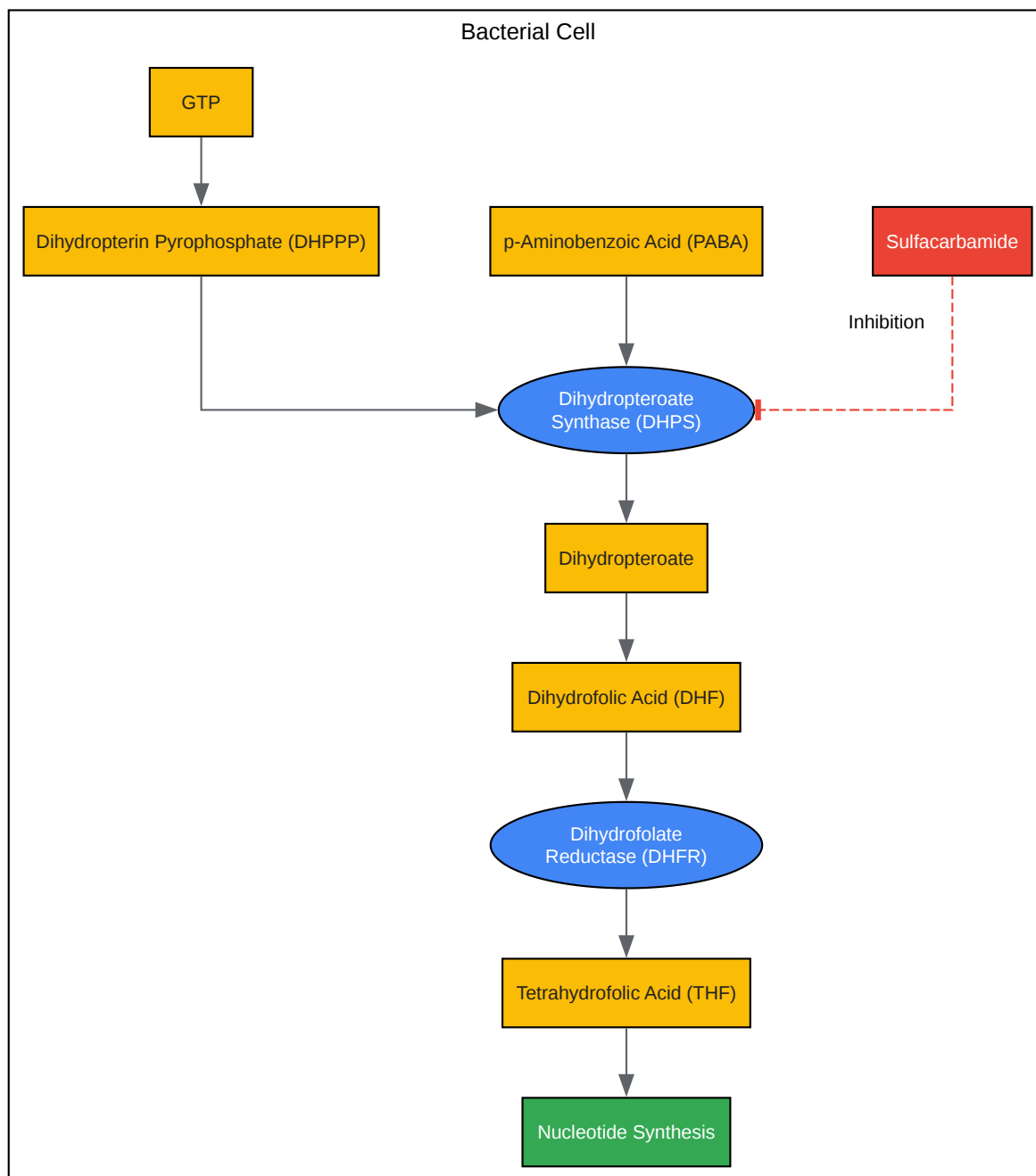
Property	Value
Melting Point	146-148 °C (slight decomposition)
Water Solubility	2.333 g/L (at 20 °C)
pKa ₁	1.78 (Uncertain)
pKa ₂	5.42 (Uncertain)
LogP	-1.5 (Computed)
Appearance	White to off-white solid

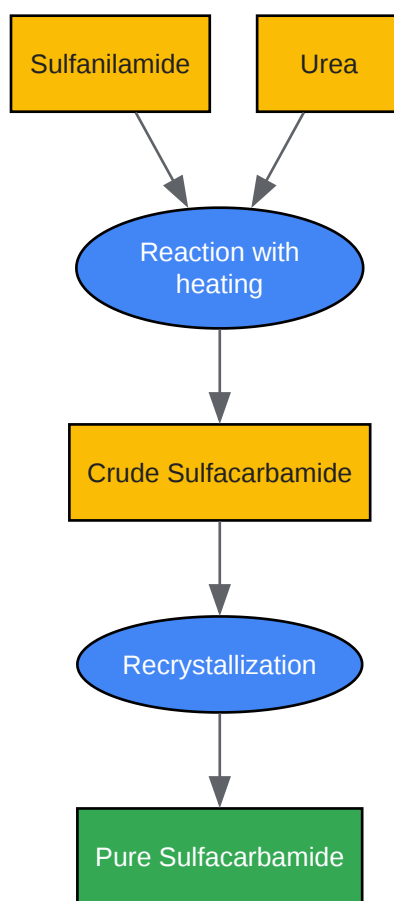
Biological Activities and Mechanism of Action

Antibacterial Activity

Sulfacarbamide, like other sulfonamides, exhibits bacteriostatic activity against a range of Gram-positive and some Gram-negative bacteria. The primary mechanism of action is the competitive inhibition of the bacterial enzyme dihydropteroate synthase (DHPS).

Bacteria rely on the de novo synthesis of folic acid, an essential cofactor for the synthesis of nucleotides and certain amino acids. A key step in this pathway is the conversion of para-aminobenzoic acid (PABA) and 6-hydroxymethyl-7,8-dihydropterin pyrophosphate (DHPPP) to 7,8-dihydropteroate, a reaction catalyzed by DHPS. **Sulfacarbamide** is a structural analog of PABA and acts as a competitive inhibitor of DHPS. By binding to the active site of the enzyme, it prevents the utilization of PABA, thereby blocking the synthesis of dihydrofolic acid and subsequently tetrahydrofolic acid. This disruption of the folate pathway inhibits bacterial growth and replication. Humans are not affected by this mechanism as they obtain folic acid from their diet and lack the DHPS enzyme.





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